

Comparative Analysis of Copper (II) Chloride Dihydrate from Different Commercial Suppliers

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Compound of Interest

Compound Name: Copper Dihydrate

CAS No.: 243448-36-4

Cat. No.: B12508236

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A Guide for Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparative analysis of copper (II) chloride dihydrate ($\text{CuCl}_2 \cdot 2\text{H}_2\text{O}$) from various commercial suppliers. The quality and purity of this crucial reagent can significantly impact experimental reproducibility and outcomes in research, particularly in sensitive applications within drug development and catalysis. This document outlines key quality control parameters, presents typical supplier specifications, and provides detailed experimental protocols for in-house verification.

Key Quality Parameters and Supplier Specifications

The quality of copper (II) chloride dihydrate is primarily determined by its assay (purity) and the levels of various impurities. Different grades of this chemical are available, including technical, analytical reagent (ACS), and pharmaceutical (USP/EP/BP) grades, each with specific purity requirements.^[1] Below is a summary of typical specifications from commercial suppliers.

Table 1: Comparative Specifications of Commercial Copper (II) Chloride Dihydrate

Parameter	Supplier A (ACS Grade)	Supplier B (USP Grade)	Supplier C (Catalyst Grade)
Assay (as $\text{CuCl}_2 \cdot 2\text{H}_2\text{O}$)	$\geq 99.0\%$ ^[2]	99.0% - 100.5%	$\geq 99\%$ ^[3]
Insoluble Matter	$\leq 0.01\%$	$\leq 0.01\%$ ^[4]	Not Specified
Sulfate (SO_4)	$\leq 0.005\%$	Not Specified	$\leq 0.035\%$ ^[5]
Iron (Fe)	$\leq 0.003\%$ ^[2]	$\leq 0.005\%$ ^[4]	≤ 18 ppm (0.0018%) ^[3]
Zinc (Zn)	Not Specified	Not Specified	≤ 17 ppm (0.0017%) ^[3]
Aluminum (Al)	Not Specified	Not Specified	≤ 17 ppm (0.0017%) ^[3]
Lead (Pb)	$\leq 0.004\%$ ^[2]	Not Specified	≤ 19 ppm (0.0019%) ^[3]
Sodium (Na)	$\leq 0.02\%$	$\leq 0.02\%$ ^[4]	Not Specified
Potassium (K)	$\leq 0.01\%$	$\leq 0.01\%$ ^[4]	Not Specified
Calcium (Ca)	$\leq 0.005\%$	$\leq 0.005\%$ ^[4]	Not Specified
Nickel (Ni)	$\leq 0.001\%$ ^[2]	$\leq 0.01\%$ ^[4]	Not Specified

Note: The values in this table are compiled from various supplier data sheets and certificates of analysis.^{[2][3][4][5]} Actual specifications may vary by lot and supplier. It is crucial to obtain a lot-specific Certificate of Analysis for critical applications.

Experimental Protocols for Quality Verification

To ensure the quality of copper (II) chloride dihydrate for sensitive research and development applications, independent verification of key parameters is recommended. The following are detailed protocols for essential analytical tests.

Assay of Copper (II) Chloride Dihydrate (Iodometric Titration)

This method determines the purity of copper (II) chloride dihydrate by titrating the iodine liberated from the reaction of copper (II) ions with potassium iodide.

Methodology:

- **Sample Preparation:** Accurately weigh approximately 400 mg of copper (II) chloride dihydrate and dissolve it in 50 mL of deionized water in a 250 mL conical flask.
- **Reaction:** Add 4 mL of glacial acetic acid and 3 g of potassium iodide to the solution. Swirl gently to mix. The copper (II) ions will oxidize the iodide ions to iodine, resulting in a brownish solution. $2\text{Cu}^{2+} + 4\text{I}^{-} \rightarrow 2\text{CuI (s)} + \text{I}_2$
- **Titration:** Titrate the liberated iodine with a standardized 0.1 N sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) solution. $\text{I}_2 + 2\text{S}_2\text{O}_3^{2-} \rightarrow 2\text{I}^{-} + \text{S}_4\text{O}_6^{2-}$
- **Endpoint Detection:** As the endpoint is approached (the solution turns a pale yellow), add 3 mL of starch indicator solution. The solution will turn a deep blue/black. Continue the titration dropwise with vigorous stirring until the blue color disappears, leaving a milky white precipitate of copper (I) iodide.
- **Calculation:** The percentage assay of CuCl_2 is calculated using the following formula: %
Assay = $(V \times N \times 13.45) / W$ Where:
 - V = volume of sodium thiosulfate solution used in mL
 - N = normality of the sodium thiosulfate solution
 - W = weight of the copper (II) chloride dihydrate sample in grams
 - 13.45 is the milliequivalent weight of CuCl_2

Heavy Metal Impurity Analysis (Atomic Absorption Spectroscopy - AAS)

This protocol outlines the determination of trace metal impurities such as iron, lead, and nickel.

Methodology:

- **Standard Preparation:** Prepare a series of calibration standards for each metal to be analyzed (e.g., Fe, Pb, Ni) in the expected concentration range (e.g., 0.1, 0.5, 1.0, 5.0 ppm)

by diluting certified stock solutions. The matrix of the standards should be matched to the sample matrix (e.g., dilute nitric acid).

- **Sample Preparation:** Accurately weigh about 10 g of copper (II) chloride dihydrate into a 100 mL volumetric flask. Dissolve in and dilute to volume with deionized water. This will be the stock sample solution. Further dilutions may be necessary to bring the concentration of the analytes within the linear range of the instrument.
- **Instrumentation:** Set up the Atomic Absorption Spectrometer with the appropriate hollow cathode lamp for the element being analyzed. Optimize the instrument parameters (wavelength, slit width, gas flow rates) according to the manufacturer's recommendations.
- **Measurement:** Aspirate the blank, standards, and sample solutions into the flame or graphite furnace of the AAS. Record the absorbance readings.
- **Analysis:** Generate a calibration curve by plotting the absorbance of the standards against their concentrations. Determine the concentration of the impurity in the sample solution from the calibration curve. Calculate the concentration of the impurity in the original solid sample in ppm (parts per million).

Powder X-ray Diffraction (PXRD) for Phase Identification

PXRD is used to confirm the crystalline phase of the material and to detect any crystalline impurities.

Methodology:

- **Sample Preparation:** Gently grind the copper (II) chloride dihydrate sample to a fine powder using an agate mortar and pestle. Pack the powder into a sample holder.
- **Instrumentation:** Place the sample holder in the PXRD instrument. Set the instrument parameters, typically using Cu K α radiation ($\lambda = 1.5406 \text{ \AA}$).
- **Data Collection:** Scan the sample over a 2θ range of 10° to 80° with a step size of 0.02° and a scan speed of $2^\circ/\text{minute}$.
- **Data Analysis:** Compare the resulting diffraction pattern with a reference pattern for copper (II) chloride dihydrate (e.g., from the ICDD database) to confirm the phase identity. The

presence of unexpected peaks may indicate crystalline impurities.

Thermal Analysis (Thermogravimetric Analysis/Differential Scanning Calorimetry - TGA/DSC)

TGA and DSC provide information on the thermal stability and hydration state of the material.

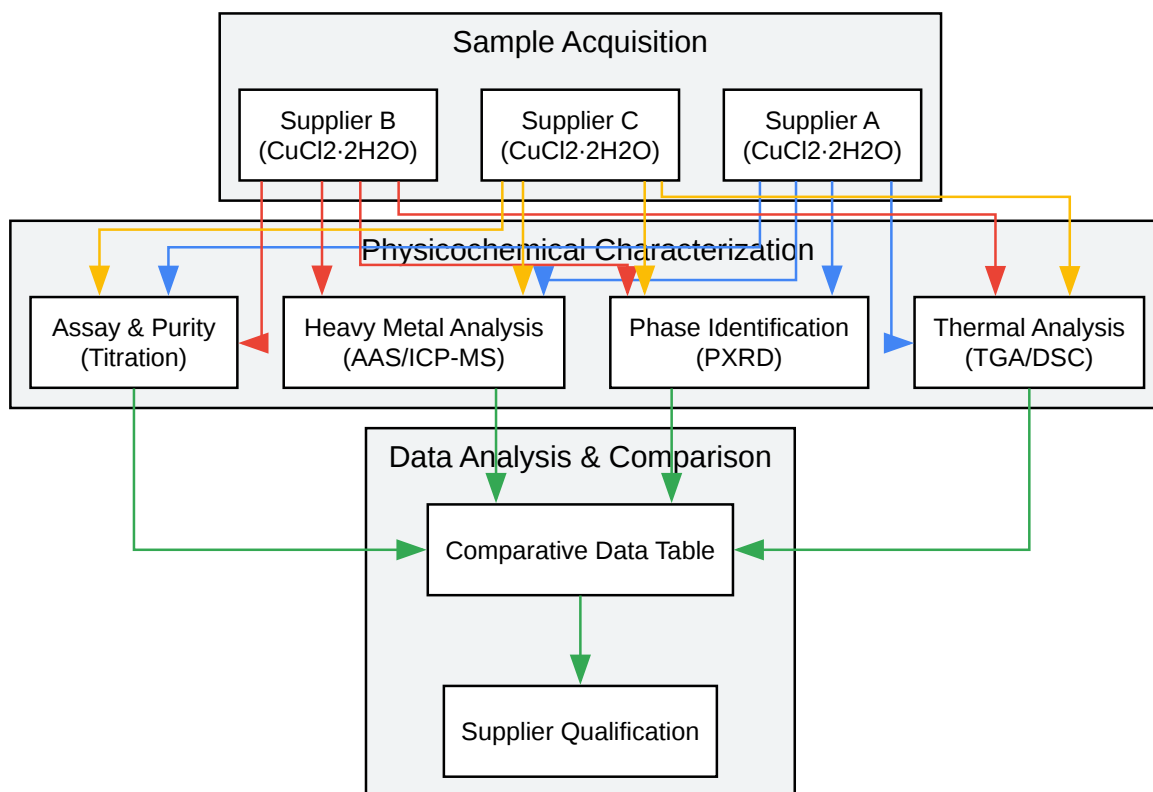
Methodology:

- **Sample Preparation:** Accurately weigh 5-10 mg of the copper (II) chloride dihydrate sample into an aluminum or ceramic TGA/DSC pan.
- **Instrumentation:** Place the sample pan and an empty reference pan into the TGA/DSC instrument.
- **Data Collection:** Heat the sample from room temperature to 600°C at a heating rate of 10°C/minute under a nitrogen atmosphere (flow rate of 50 mL/min).
- **Data Analysis:**
 - **TGA:** Observe the weight loss steps. For copper (II) chloride dihydrate, a weight loss corresponding to the two water molecules of hydration is expected, typically occurring below 200°C. The theoretical weight loss for the dihydrate to anhydrous form is approximately 21.1%.
 - **DSC:** Observe the endothermic and exothermic events. The dehydration process will be visible as an endotherm. The melting point of the anhydrous form can also be determined.

Visualization of Experimental Workflow and Signaling Pathway Impact

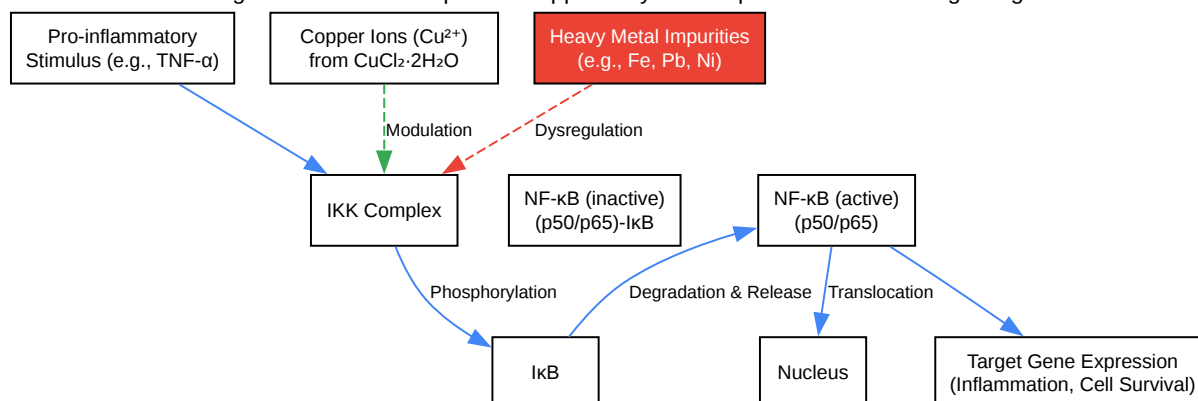
To further clarify the analytical process and the relevance of material quality, the following diagrams are provided.

Diagram 1: Experimental Workflow for Comparative Analysis

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Caption: Diagram 1: Experimental Workflow for Comparative Analysis

Diagram 2: Potential Impact of Copper Dihydrate Impurities on NF-κB Signaling



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Caption: Diagram 2: Potential Impact of **Copper Dihydrate** Impurities on NF-κB Signaling

Discussion

The choice of copper (II) chloride dihydrate supplier should be guided by the specific requirements of the application. For routine synthesis, a technical or ordinary grade may suffice. However, for applications in catalysis, and particularly in drug development and cell-based assays, the use of high-purity ACS or USP grade material is critical.

Trace metal impurities can have significant unintended consequences. For instance, redox-active metals like iron can interfere with catalytic cycles or generate reactive oxygen species (ROS) in biological systems. As depicted in Diagram 2, both copper ions and heavy metal impurities have the potential to modulate signaling pathways such as the NF-κB pathway, which is a central regulator of inflammation and cell survival. The conflicting reports on whether copper activates or inhibits NF-κB signaling underscore the importance of using a well-characterized and consistent source of copper (II) chloride dihydrate to ensure the reliability of experimental findings.

By implementing the analytical protocols outlined in this guide, researchers can independently verify the quality of their reagents, leading to more robust and reproducible scientific outcomes. This due diligence is an essential step in maintaining the integrity of research and development programs.

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